

Essential Safety and Operational Guide for Handling 1,8-Diiodonaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Diiodonaphthalene

Cat. No.: B175167

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This guide provides critical safety and logistical information for the handling and disposal of **1,8-Diiodonaphthalene** (CAS No. 1730-04-7). Adherence to these procedures is essential for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Immediate Precautions

1,8-Diiodonaphthalene is a crystalline solid that is harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Immediate precautions include avoiding ingestion and preventing release into the environment.

Hazard Classification:

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][2]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₆ I ₂ [1]
Molecular Weight	379.96 g/mol [1][2]
Appearance	Light yellow to brown crystalline solid[3]
Melting Point	109-113 °C[2][3]
Boiling Point	384.2 ± 15.0 °C (Predicted)[3]
Density	2.265 ± 0.06 g/cm ³ (Predicted)[3]
Solubility	Poorly soluble in water; moderately soluble in methylene chloride and ethyl acetate[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1,8-Diiodonaphthalene**. The following table outlines the minimum requirements.

Protection Type	Minimum Requirement	Specifications and Rationale
Eye Protection	Chemical safety goggles and a face shield	Provides protection against splashes and airborne particles.
Hand Protection	Double gloving with chemically resistant gloves	<p>Given that aromatic and halogenated hydrocarbons can attack glove materials, double gloving is a prudent measure.</p> <p>[5] Butyl rubber gloves are recommended for handling halogenated solvents, though they may perform poorly with aromatic hydrocarbons.[6]</p> <p>Nitrile gloves offer good resistance to some organic solvents but have poor resistance to aromatic and halogenated hydrocarbons.[7]</p> <p>[8] Therefore, using a combination, such as a nitrile inner glove and a butyl rubber outer glove, or two pairs of nitrile gloves with immediate replacement upon contamination, is advised.</p> <p>Always inspect gloves for integrity before use.</p>
Skin and Body Protection	Laboratory coat and a chemical-resistant apron	A fully buttoned lab coat protects skin and clothing. A chemical-resistant apron is recommended for handling larger quantities.
Respiratory Protection	NIOSH-approved air-purifying respirator with particulate filters	To prevent inhalation of the solid compound, especially

(N95 or higher)

when handling powders.[\[9\]](#)

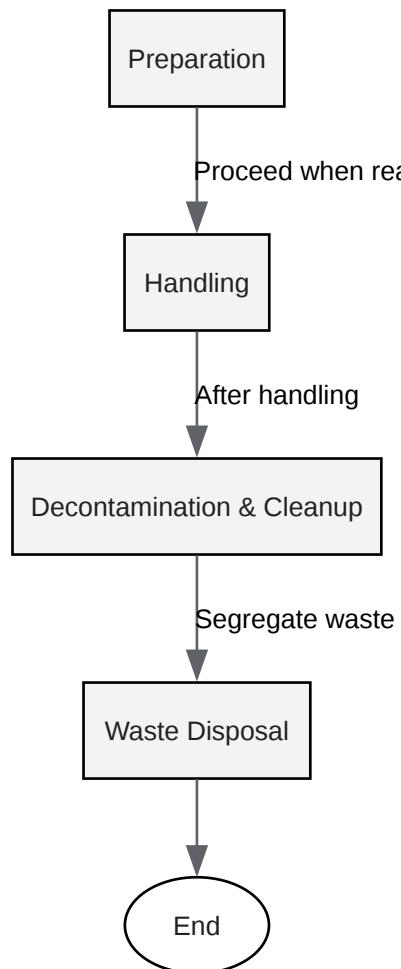
Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize airborne particles.

Step-by-Step Handling and Operational Plan

A systematic approach is crucial for the safe handling of **1,8-Diiodonaphthalene**.

Workflow for Handling **1,8-Diiodonaphthalene**:

Handling Workflow for 1,8-Diiodonaphthalene



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Caption: A streamlined workflow for the safe handling of **1,8-Diiodonaphthalene** from preparation to disposal.

Experimental Protocol:

- Preparation:
 - Designate a specific work area, preferably within a certified chemical fume hood.
 - Ensure safety equipment, including an eyewash station and safety shower, is accessible and operational.
 - Assemble all necessary lab equipment (glassware, spatulas, etc.) before handling the chemical.
 - Don all required PPE as outlined in the table above.
- Handling:
 - Handle **1,8-Diiodonaphthalene** as a solid. Minimize the creation of dust.
 - For weighing, use a balance inside a chemical fume hood or a balance with a draft shield.
 - Use appropriate tools for all transfers to avoid direct contact.
 - Keep containers tightly sealed when not in use.
- Decontamination and Cleanup:
 - Wipe down the work area with a suitable solvent (e.g., acetone) followed by a soap and water solution.
 - Decontaminate all equipment that came into contact with the chemical.
 - Remove PPE carefully, avoiding self-contamination, and dispose of disposable items as hazardous waste.

- Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **1,8-Diiodonaphthalene** and associated waste is critical to prevent environmental contamination.

Waste Segregation and Disposal Protocol:

Waste Type	Collection and Labeling	Disposal Method
Solid 1,8-Diiodonaphthalene Waste	Collect in a clearly labeled, sealed container designated for "Halogenated Aromatic Waste."	Dispose of through a licensed hazardous waste disposal company. Incineration at high temperatures (at least 850°C, and 1100°C if the waste contains more than 1% halogenated organic substances) is a common method for destroying halogenated organic compounds. [10]
Contaminated Labware (e.g., gloves, weighing paper)	Place in the same "Halogenated Aromatic Waste" container as the solid waste.	Dispose of through a licensed hazardous waste disposal company.
Solutions of 1,8-Diiodonaphthalene	Collect in a sealed, properly labeled hazardous waste container. The solvent will dictate the specific waste stream. Do not dispose of down the drain.	The disposal method will depend on the solvent used. Halogenated and non-halogenated solvent wastes should be segregated.
Spill Cleanup Material	Absorb small spills with an inert material (e.g., vermiculite, sand) and place in a sealed container labeled "Halogenated Aromatic Waste."	Dispose of through a licensed hazardous waste disposal company.

Note: Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines and to arrange for waste pickup. Landfilling of halogenated organic compounds is generally not recommended due to their persistence and potential to leach into the environment.[\[11\]](#)[\[12\]](#)

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